

Addressing poor solubility of 2-Methyl-3-hydroxy-6-iodopyridine in experiments

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Compound of Interest

Compound Name: 2-Methyl-3-hydroxy-6-iodopyridine

CAS No.: 848952-39-6

Cat. No.: B1589881

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Technical Support Center: 2-Methyl-3-hydroxy-6-iodopyridine

Welcome to the technical support guide for **2-Methyl-3-hydroxy-6-iodopyridine**. This resource is designed for researchers, scientists, and drug development professionals to address common challenges encountered during its experimental use, with a primary focus on overcoming its poor solubility.

Frequently Asked Questions (FAQs)

Q1: What is **2-Methyl-3-hydroxy-6-iodopyridine** and what are its core properties?

2-Methyl-3-hydroxy-6-iodopyridine is a substituted pyridine derivative.^{[1][2]} Its chemical structure is notable for a pyridine ring functionalized with a methyl group, a hydroxyl group, and an iodine atom. This unique combination of functional groups makes it a valuable intermediate in medicinal chemistry and pharmaceutical development.^[3]

A summary of its key chemical and physical properties is provided below.

Property	Value	Source
Molecular Formula	C ₆ H ₆ INO	PubChem[1]
Molecular Weight	235.02 g/mol	PubChem[1]
Appearance	Yellow to light brown solid	Chem-Impex[3], ChemicalBook[4][5]
Storage	Store at 0-8 °C, sealed in dry, dark place	Chem-Impex[3], ChemicalBook[4]

Q2: Why is **2-Methyl-3-hydroxy-6-iodopyridine** poorly soluble in aqueous solutions?

The poor aqueous solubility is a direct consequence of its molecular structure. The molecule has both polar (hydroxyl group, pyridine nitrogen) and nonpolar (methyl group, iodinated aromatic ring) characteristics. The planar pyridine ring structure and the heavy iodine atom can lead to strong intermolecular interactions and high crystal lattice energy in the solid state, making it difficult for water molecules to solvate and dissolve the compound. While the hydroxyl group can participate in hydrogen bonding, the overall lipophilicity of the molecule dominates, leading to low solubility in water. This is a common challenge for many drug candidates, with over 70% of new chemical entities exhibiting poor aqueous solubility.[6]

Q3: What are the primary safety hazards associated with this compound?

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Methyl-3-hydroxy-6-iodopyridine** is associated with several hazards.[1] Users should always consult the material safety data sheet (MSDS) provided by their supplier and handle the compound in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses.

- Acute toxicity, oral (Harmful if swallowed)
- Skin corrosion/irritation
- Serious eye damage/eye irritation

- Specific target organ toxicity, single exposure (May cause respiratory irritation)

Troubleshooting Guide: Solubility Issues

This section provides in-depth, practical solutions to specific problems you may encounter when trying to dissolve **2-Methyl-3-hydroxy-6-iodopyridine** for your experiments.

Q1: My compound won't dissolve in my aqueous buffer (e.g., PBS, TRIS). What is the standard first step?

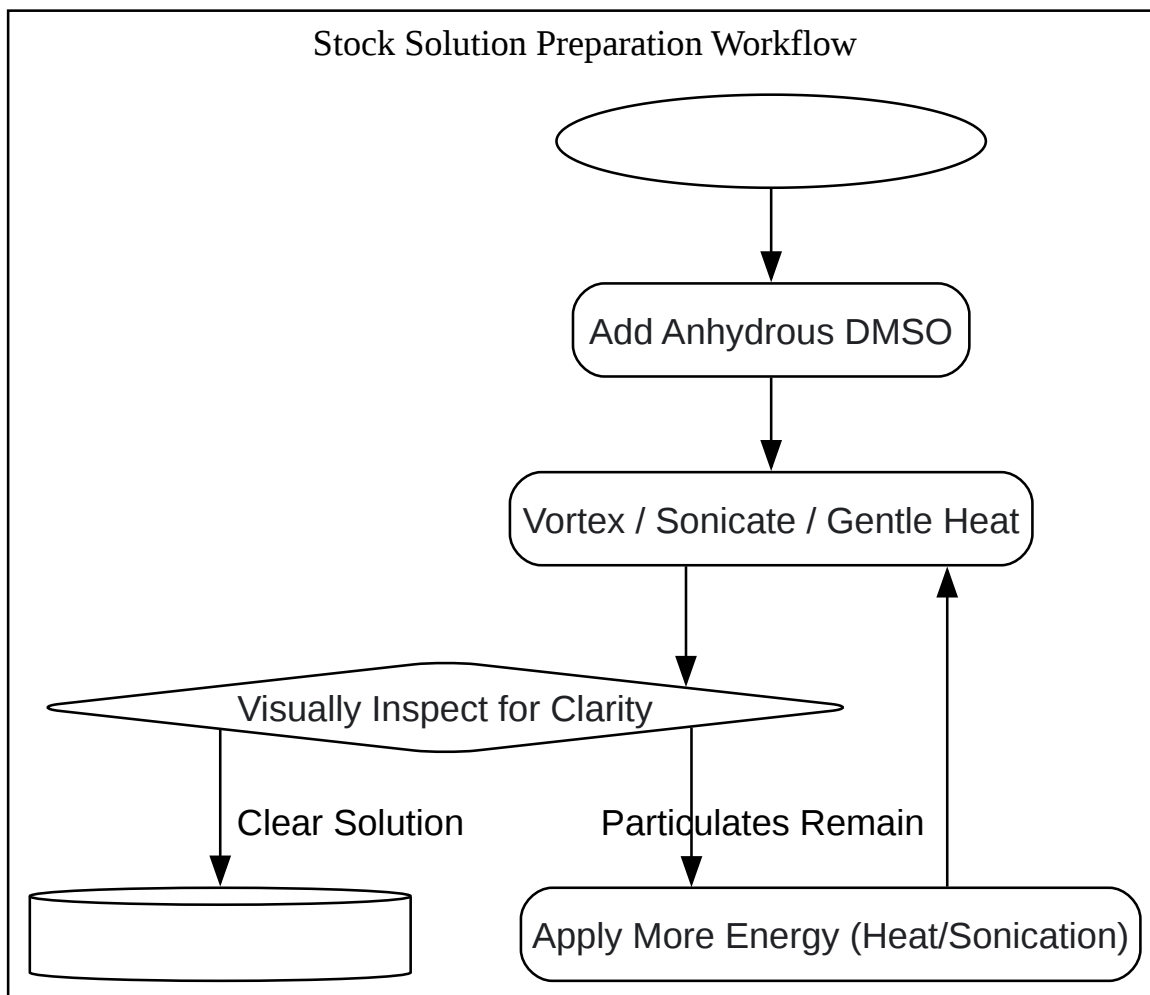
Causality: Direct dissolution of highly lipophilic compounds like this one in aqueous media is often unsuccessful because the energy required to break the compound's crystal lattice is greater than the energy released by its hydration. The standard and most effective approach is to first create a high-concentration stock solution in a suitable organic solvent.

Recommended Protocol: Preparing an Organic Stock Solution

The most common choice for a stock solution is Dimethyl sulfoxide (DMSO), a powerful polar aprotic solvent capable of dissolving a wide array of both polar and nonpolar compounds.^{[7][8]}

Step-by-Step Methodology:

- **Weighing:** Accurately weigh the desired amount of **2-Methyl-3-hydroxy-6-iodopyridine** in a suitable vial.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to achieve a high-concentration stock (e.g., 10-50 mM).
- **Solubilization:** Vortex the solution vigorously. If necessary, gentle warming in a water bath (37°C) or brief sonication can be used to facilitate dissolution.
- **Visual Inspection:** Ensure the solution is clear and free of any visible particulates before storing.
- **Storage:** Store the DMSO stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.



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Caption: Workflow for preparing a DMSO stock solution.

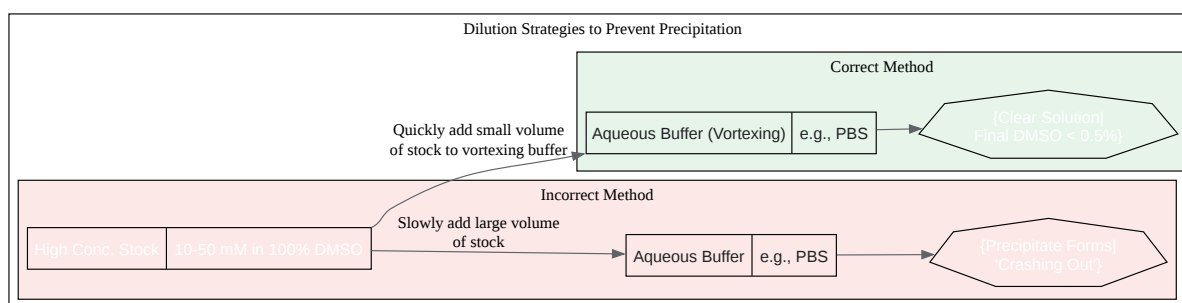
Q2: I made a DMSO stock, but the compound precipitated when I diluted it into my aqueous experimental medium. How can I fix this?

Causality: This phenomenon, known as "crashing out," occurs when the highly soluble compound in the organic stock is rapidly introduced into an aqueous "anti-solvent" where it has poor solubility. The abrupt change in solvent polarity causes the compound to precipitate. The key is to control the final concentration of the organic solvent and the rate of mixing.

Recommended Protocol: Preventing Precipitation During Dilution

Step-by-Step Methodology:

- **Minimize Final DMSO Concentration:** Aim for the lowest possible final concentration of DMSO in your assay (typically <0.5%, and almost always <1%) as high concentrations can be toxic to cells.
- **Intermediate Dilution:** If a large dilution factor is needed, perform an intermediate dilution step in your aqueous buffer or media.
- **Rapid Mixing:** When adding the DMSO stock to the aqueous medium, do so while vortexing or rapidly stirring the aqueous solution. This ensures the compound is dispersed and diluted quickly, minimizing the formation of localized high concentrations that can initiate precipitation.
- **Consider Co-solvents or Surfactants:** For particularly stubborn compounds, including a small amount of a biocompatible surfactant (e.g., Tween® 80, Pluronic® F-68) or a co-solvent in the final aqueous medium can help maintain solubility.[\[9\]](#)[\[10\]](#)



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Caption: Comparison of dilution methods.

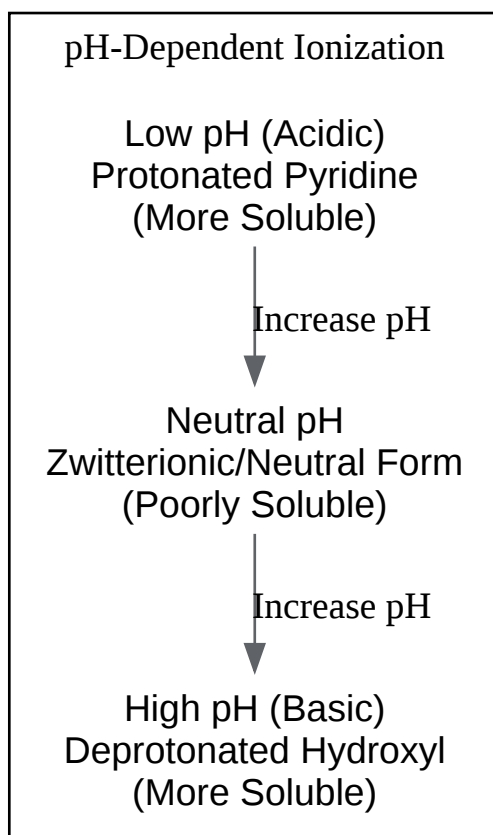
Q3: Can I improve the solubility of **2-Methyl-3-hydroxy-6-iodopyridine** by adjusting the pH?

Causality: Yes, pH adjustment can be a powerful tool for ionizable compounds.^{[9][11]} **2-Methyl-3-hydroxy-6-iodopyridine** has a phenolic hydroxyl (-OH) group, which is weakly acidic. At a pH significantly above its pKa, this group will deprotonate to form a more soluble phenolate anion (-O⁻). Conversely, the pyridine nitrogen is weakly basic and will be protonated at a low pH. The overall solubility will be lowest near its isoelectric point and increase at both acidic and basic pH values.

Recommended Protocol: pH-Dependent Solubility Testing

Step-by-Step Methodology:

- **Prepare Buffers:** Make a series of buffers with a range of pH values (e.g., pH 5.0, 7.4, 9.0).
- **Add Compound:** Add an excess amount of the solid compound to a small volume of each buffer.
- **Equilibrate:** Agitate the samples at a constant temperature (e.g., 25°C or 37°C) for several hours (e.g., 24h) to ensure equilibrium is reached. This is a key step in the "shake-flask" method.^[11]
- **Separate:** Centrifuge the samples at high speed to pellet the undissolved solid.
- **Quantify:** Carefully remove the supernatant and measure the concentration of the dissolved compound using a suitable analytical method, such as HPLC-UV or UV-Vis spectrophotometry.
- **Analyze:** Plot the measured solubility against the pH to determine the optimal pH range for your experiment.



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Caption: Effect of pH on compound ionization and solubility.

Q4: What advanced formulation strategies can be used for in vivo studies or challenging applications?

Causality: For applications requiring higher concentrations in aqueous media, such as in vivo dosing, simple DMSO/buffer systems may be insufficient. Advanced formulation strategies are designed to enhance apparent solubility and improve bioavailability.^{[10][12]}

Overview of Advanced Strategies:

Strategy	Mechanism of Action	Pros	Cons
Cyclodextrins	The compound (guest) is encapsulated within the hydrophobic core of the cyclodextrin (host), whose hydrophilic exterior enhances aqueous solubility. [9]	Significant solubility enhancement; can improve stability.	Can be expensive; potential for nephrotoxicity with some cyclodextrins.
Lipid-Based Formulations	The lipophilic compound is dissolved in a lipid carrier, forming emulsions, microemulsions, or self-emulsifying drug delivery systems (SEDDS). [6] [13]	Can greatly improve oral bioavailability; protects the drug from degradation.	Complex formulation development; potential for GI side effects.
Nanosuspensions	The particle size of the drug is reduced to the nanometer range, which increases the surface area and dissolution velocity according to the Noyes-Whitney equation. [12] [13]	Increases dissolution rate; applicable to many compounds.	Requires specialized equipment (e.g., high-pressure homogenizers); potential for particle aggregation.

Recommendation: The selection and development of these advanced formulations require specialized expertise. We strongly recommend consulting with a pharmaceutical formulation scientist or a contract research organization (CRO) with experience in enabling technologies for poorly soluble compounds.

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